

Essential Safety and Operational Guide for Handling ML-180

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Compound of Interest

Compound Name: ML-180

Cat. No.: B159121

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **ML-180**. It includes detailed personal protective equipment (PPE) recommendations, step-by-step operational protocols, and a comprehensive disposal plan to ensure the safe and effective handling of this potent bioactive small molecule.

Compound Information and Hazards

ML-180 (also known as SR1848) is a potent inverse agonist of the orphan nuclear receptor Liver Receptor Homolog 1 (LRH-1 or NR5A2). It is a valuable research tool for studying pathways involving LRH-1, which are implicated in cancer and metabolic diseases.

Primary Hazard: The primary hazard identified for **ML-180** is Acute Toxicity, Oral (Category 4), with the hazard statement H302: Harmful if swallowed. While other significant hazards are not listed, as a potent and selective bioactive molecule, it should be handled with care to avoid unintended biological effects.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential to minimize exposure. The following table summarizes the recommended PPE for various tasks involving **ML-180**.

Task Category	Primary PPE	Secondary/Task-Specific PPE
Receiving and Unpacking	- Laboratory Coat- Nitrile Gloves- Safety Glasses with Side Shields	N/A
Weighing of Solid Compound	- Laboratory Coat- Double Nitrile Gloves- Safety Goggles	- Face mask (N95 recommended to prevent inhalation of fine powder)- Use of a chemical fume hood or powder containment hood is mandatory.
Preparation of Stock Solution	- Laboratory Coat- Nitrile Gloves- Chemical Splash Goggles	- Work should be performed in a chemical fume hood.- Chemical-resistant apron if handling larger volumes.
Cell Culture and In Vitro Assays	- Laboratory Coat- Nitrile Gloves- Safety Glasses with Side Shields	- Work should be performed in a biological safety cabinet (BSC).
Waste Disposal	- Laboratory Coat- Nitrile Gloves- Safety Glasses with Side Shields	- Heavy-duty gloves if handling sharps containers.

Experimental Protocols

The following are detailed, step-by-step protocols for common laboratory procedures involving **ML-180**.

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of **ML-180**.

- Pre-Weighing Preparation:
 - Don all required PPE for handling solids (see table above).

- Perform all work in a chemical fume hood.
- Place a weigh boat on a calibrated analytical balance and tare.
- Weighing **ML-180**:
 - Carefully weigh the desired amount of **ML-180** powder onto the weigh boat. For example, to make 1 mL of a 10 mM stock solution of **ML-180** (Molecular Weight: 388.89 g/mol), you would weigh 3.89 mg.
- Dissolution:
 - Carefully transfer the weighed **ML-180** powder into an appropriate sterile microcentrifuge tube or vial.
 - Add the calculated volume of anhydrous DMSO to the tube. For the example above, add 1 mL of DMSO.
 - Securely cap the tube and vortex until the solid is completely dissolved. Gentle warming in a 37°C water bath can be used if necessary, but check for any temperature sensitivity of the compound.
- Storage:
 - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 20 µL) in sterile, clearly labeled microcentrifuge tubes.
 - Label each aliquot with the compound name (**ML-180**), concentration (10 mM), solvent (DMSO), and the date of preparation.
 - Store the aliquots at -20°C, protected from light.

Protocol 2: Treating Mammalian Cells in Culture with **ML-180**

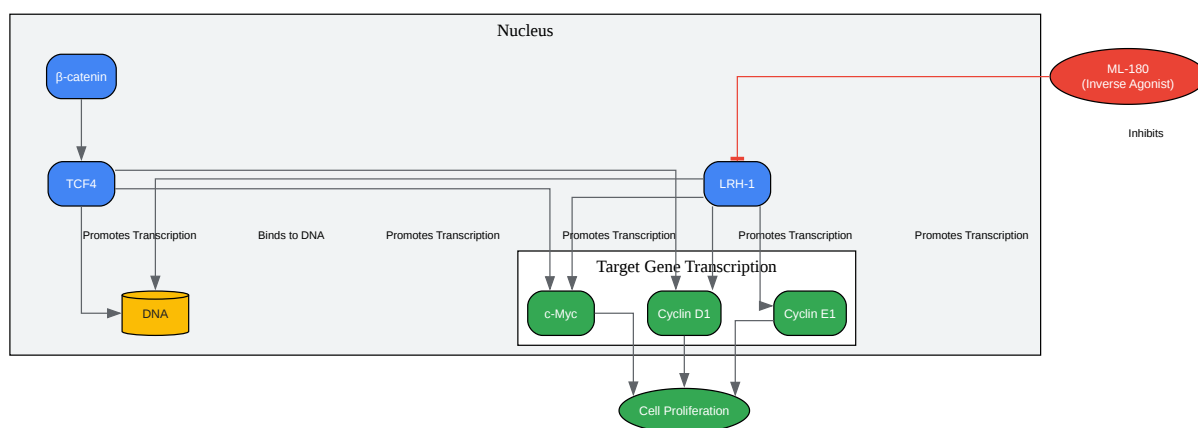
This protocol outlines the steps for treating adherent cells in a multi-well plate.

- Cell Seeding:

- Seed your cells of interest into a multi-well plate at a density that is appropriate for your cell line and the intended duration of the experiment.
- Allow the cells to adhere and grow overnight in a humidified incubator at 37°C with 5% CO₂.
- Preparation of Working Solution:
 - Thaw an aliquot of your 10 mM **ML-180** stock solution.
 - Prepare serial dilutions of the **ML-180** stock solution in complete cell culture medium to achieve the desired final concentrations for your experiment.
 - Important: The final concentration of DMSO in the cell culture medium should be kept low (typically <0.1%) to avoid solvent-induced cytotoxicity.
 - Prepare a "vehicle control" by adding the same volume of DMSO (without **ML-180**) to complete cell culture medium.
- Cell Treatment:
 - Carefully remove the existing medium from the cells in the multi-well plate.
 - Add the medium containing the various concentrations of **ML-180** or the vehicle control to the respective wells.
 - Include a set of untreated cells that receive only fresh complete medium.
- Incubation and Analysis:
 - Return the plate to the incubator and incubate for the desired treatment duration (e.g., 24, 48, or 72 hours).
 - Following incubation, proceed with your planned downstream analysis (e.g., cell viability assay, gene expression analysis, etc.).

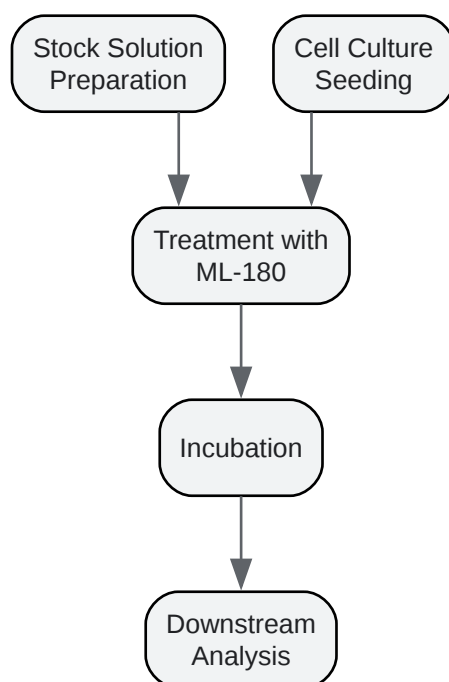
Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the LRH-1 signaling pathway and a general experimental workflow for using a small molecule inhibitor.



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Caption: LRH-1 signaling pathway and the inhibitory action of **ML-180**.



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Caption: General experimental workflow for using a small molecule inhibitor.

Disposal Plan

Proper disposal of **ML-180** and associated waste is crucial to ensure laboratory and environmental safety.

Solid **ML-180** Waste:

- Unused or expired solid **ML-180** should be disposed of as chemical waste.
- Place the original vial in a clearly labeled, sealed container for chemical waste pickup by your institution's environmental health and safety (EHS) department.

Contaminated Labware:

- Sharps: Needles, syringes, and other contaminated sharps should be placed in a designated sharps container.

- Non-Sharps: Disposable items such as gloves, weigh boats, and microcentrifuge tubes that have come into contact with **ML-180** should be collected in a designated, sealed waste bag for chemical waste disposal. Do not dispose of this waste in the regular trash.[1]

Liquid Waste:

- Stock Solutions: Unused or expired stock solutions of **ML-180** in DMSO should be collected in a labeled container for hazardous liquid waste disposal.
- Cell Culture Media: Cell culture media containing **ML-180** should be collected and treated as chemical waste. Do not pour it down the drain. Collect it in a clearly labeled, sealed container for disposal through your institution's EHS department.

Empty Containers:

- Empty vials that contained **ML-180** should be triple-rinsed with a suitable solvent (e.g., ethanol or acetone).
- The rinsate must be collected and disposed of as hazardous liquid waste.
- After rinsing, the label on the vial should be defaced or removed, and the empty container can then be disposed of in the appropriate glass or solid waste receptacle.[1]

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References

- 1. sfasu.edu [sfasu.edu]
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